Spectroscopic Data of 1-(3-Methylcyclohexyl)piperazine: A Technical Guide

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Compound of Interest

Compound Name:	*1-(3-Methylcyclohexyl)piperazine*
CAS No.:	*99993-62-1*
Cat. No.:	*B1599143*

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This technical guide provides a comprehensive overview of the predicted spectroscopic data for **1-(3-Methylcyclohexyl)piperazine**, a heterocyclic compound with potential applications in pharmaceutical research and development. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Introduction

1-(3-Methylcyclohexyl)piperazine is a disubstituted piperazine derivative. The piperazine ring is a common scaffold in medicinal chemistry, known for its presence in a wide array of therapeutic agents. The addition of a 3-methylcyclohexyl group can significantly influence the compound's lipophilicity, metabolic stability, and receptor-binding profile. Accurate spectroscopic characterization is paramount for confirming the structure, purity, and stereochemistry of this molecule, which are critical aspects of the drug discovery and development process.

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Due to the limited availability of experimental spectra for this specific molecule in public databases, this guide presents a detailed, predicted spectroscopic dataset. These predictions are based on established principles of spectroscopy and data from structurally analogous compounds, such as 1-cyclohexylpiperazine and various substituted cyclohexanes.

Molecular Structure and Isomerism

1-(3-Methylcyclohexyl)piperazine can exist as a mixture of cis and trans diastereomers due to the substitution on the cyclohexane ring. The orientation of the methyl group and the piperazinyl group (axial or equatorial) will influence the chemical environment of the atoms and, consequently, the spectroscopic data. This guide will consider the spectral features of the more stable diequatorial conformer for both cis and trans isomers.

Caption: Molecular structure of **1-(3-Methylcyclohexyl)piperazine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

The proton NMR spectrum is expected to show a series of multiplets for the cyclohexyl protons, distinct signals for the piperazine ring protons, and a characteristic signal for the methyl group.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~2.85	m	4H	Piperazine (N-CH_2)
~2.55	m	4H	Piperazine (N-CH_2)
~2.40	m	1H	Cyclohexyl (CH-N)
~1.90 - 1.00	m	9H	Cyclohexyl (CH_2, CH)
~0.88	d, J ≈ 6.5 Hz	3H	Methyl (CH_3)
(broad)	s	1H	Piperazine (NH)

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Causality Behind Experimental Choices: The choice of a high-field NMR spectrometer (500 MHz) is crucial for resolving the complex, overlapping multiplets of the cyclohexyl protons. The use of a common deuterated solvent like chloroform-d ($CDCl_3$) is standard for many organic molecules.

Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

The carbon NMR spectrum will provide information on the number of unique carbon environments. Due to the presence of diastereomers, some peaks may appear as pairs.

Chemical Shift (δ, ppm)	Assignment
~65.0	Cyclohexyl (C-N)
~50.0	Piperazine (C-N)
~46.0	Piperazine (C-N)
~35.0	Cyclohexyl (CH_2)
~32.0	Cyclohexyl (CH)
~30.0	Cyclohexyl (CH_2)
~26.0	Cyclohexyl (CH_2)
~22.0	Methyl (CH_3)
~20.0	Cyclohexyl (CH_2)

Expertise & Experience: The predicted chemical shifts for the piperazine carbons are based on data for N-cyclohexylpiperazine, while the cyclohexyl carbon shifts are estimated from data for methylcyclohexane and other substituted cyclohexanes[1][2]. The carbon attached to the nitrogen (C-N) is expected to be the most downfield among the sp^3 carbons due to the electronegativity of nitrogen[3][4].

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

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Predicted IR Data (Liquid Film)

Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Medium, Broad	N-H Stretch (Piperazine)
2920, 2850	Strong	C-H Stretch (Cyclohexyl and Piperazine)
1450	Medium	C-H Bend (CH_2)
1130	Medium	C-N Stretch

Trustworthiness: The presence of a broad absorption around 3300 cm^{-1} is a reliable indicator of the N-H bond in the secondary amine of the piperazine ring. The strong C-H stretching vibrations just below 3000 cm^{-1} are characteristic of saturated hydrocarbons[5]. The C-N stretching frequency is consistent with that observed for other cyclic amines[1].

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Predicted Mass Spectrometry Data (Electron Ionization - EI)

- Molecular Ion (M^+): m/z 182.1783 (calculated for $C_{11}H_{22}N_2$)
- Major Fragments:
  - m/z 99: $[C_5H_{11}N_2]^+$ - Corresponds to the piperazine ring with a protonated nitrogen after cleavage of the cyclohexyl group. This is often a base peak for N-alkylpiperazines.
  - m/z 83: $[C_6H_{11}]^+$ - Represents the 3-methylcyclohexyl cation.
  - m/z 56: $[C_3H_6N]^+$ - A common fragment from the piperazine ring cleavage.

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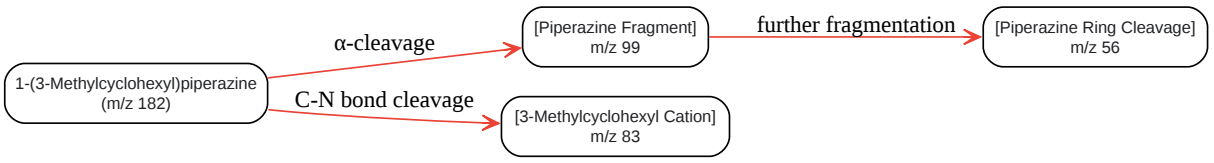

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Caption: Predicted major fragmentation pathways of **1-(3-Methylcyclohexyl)piperazine** in EI-MS.

Authoritative Grounding: The fragmentation pattern is predicted based on the known behavior of N-substituted piperazines, where cleavage of the bond between the nitrogen and the substituent is a common pathway[6]. The formation of the m/z 99 fragment is a characteristic feature of many N-alkylated piperazines.

Experimental Protocols

The following are detailed, step-by-step methodologies for acquiring the spectroscopic data discussed above.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **1-(3-Methylcyclohexyl)piperazine** in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument Setup: Use a 500 MHz NMR spectrometer equipped with a broadband probe.
- ^1H NMR Acquisition:
  - Acquire the spectrum at 298 K.
  - Use a standard pulse sequence (e.g., zg30).
  - Set the spectral width to cover the range of -1 to 10 ppm.
  - Acquire a sufficient number of scans (e.g., 16) to achieve a good signal-to-noise ratio.

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- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
  - Set the spectral width to cover the range of 0 to 150 ppm.
  - Acquire a larger number of scans (e.g., 1024) due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Calibrate the spectra using the TMS signal at 0.00 ppm for ^{1}H and 77.16 ppm for the residual $CDCl_3$ signal for ^{13}C.

IR Spectroscopy

- Sample Preparation: Place a drop of neat **1-(3-Methylcyclohexyl)piperazine** liquid between two potassium bromide (KBr) or sodium chloride (NaCl) plates to create a thin film.
- Instrument Setup: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment.
  - Place the sample in the spectrometer and record the sample spectrum.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
  - The spectrum is usually recorded in the range of 4000 to 400 cm^{-1}.
- Data Processing: The software automatically subtracts the background spectrum from the sample spectrum to generate the final IR spectrum.

Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the compound in a volatile solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS).

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- Instrument Setup (EI-MS):
  - Use an electron ionization source.
  - Set the electron energy to 70 eV.
  - The mass analyzer (e.g., a quadrupole) is set to scan a mass range of m/z 40-300.
- Data Acquisition and Analysis: Acquire the mass spectrum and identify the molecular ion peak and major fragment ions. Compare the observed masses with the calculated exact masses of the predicted fragments.

Conclusion

This technical guide provides a detailed prediction and interpretation of the NMR, IR, and MS spectra of **1-(3-Methylcyclohexyl)piperazine**. While experimental verification is always the gold standard, this in-depth analysis based on established spectroscopic principles and data from analogous compounds offers a robust framework for the structural elucidation of this and related molecules. The provided protocols outline the standard methodologies for acquiring high-quality spectroscopic data, ensuring reproducibility and reliability in a research and development setting.

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- To cite this document: BenchChem. [Spectroscopic Data of 1-(3-Methylcyclohexyl)piperazine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599143/docs#spectroscopic-data-of-1-3-methylcyclohexyl-piperazine-a-technical-guide]

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